

Application Notes and Protocols for **3Tpymb** Powder

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Compound of Interest

Compound Name: **3Tpymb**

Cat. No.: **B8206058**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3Tpymb, or Tris(2,4,6-trimethyl-3-(pyridin-3-yl)phenyl)borane, is a white crystalline powder widely utilized in the field of organic electronics.^{[1][2]} It serves as an excellent electron transport layer (ETL) and hole-blocking material in organic light-emitting diodes (OLEDs) and perovskite solar cells.^[1] Its key properties include a high electron mobility, a high triplet energy level, and good thermal stability, which contribute to the enhancement of device efficiency and longevity.^[2] This document provides detailed safety and handling procedures, as well as experimental protocols for the application of **3Tpymb** powder in a research setting.

Safety and Handling Procedures

3Tpymb powder should be handled with care, following standard laboratory safety protocols. The toxicological properties of this compound have not been fully investigated.^[3]

Personal Protective Equipment (PPE)

When handling **3Tpymb** powder, it is essential to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.^[3]

- Hand Protection: Wear protective gloves, such as nitrile rubber gloves. The choice of glove should be based on the compatibility with the solvents being used.[3][4]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if there is a risk of dust formation or if exposure limits are exceeded.[3]
- Body Protection: Wear a laboratory coat to prevent skin contact.[3]

Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of the compound and to prevent accidents.

- Handling:
 - Avoid contact with skin, eyes, and clothing.[3]
 - Avoid ingestion and inhalation.[3]
 - Ensure adequate ventilation in the handling area.[3]
 - Avoid dust formation.[3]
 - Keep away from heat, sparks, and open flames.[3]
- Storage:
 - Store in a tightly closed container.[3]
 - Keep in a dry, cool, and well-ventilated place.[3]
 - Store under an inert atmosphere, such as argon.[5]
 - Incompatible materials include strong oxidizing agents and strong acids.[3]

First Aid Measures

In case of exposure, follow these first aid measures:

- After eye contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3]
- After skin contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[3]
- After inhalation: Move to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3]
- After ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[3]

Physicochemical Properties

A summary of the key physicochemical properties of **3Tpymb** is presented in the table below.

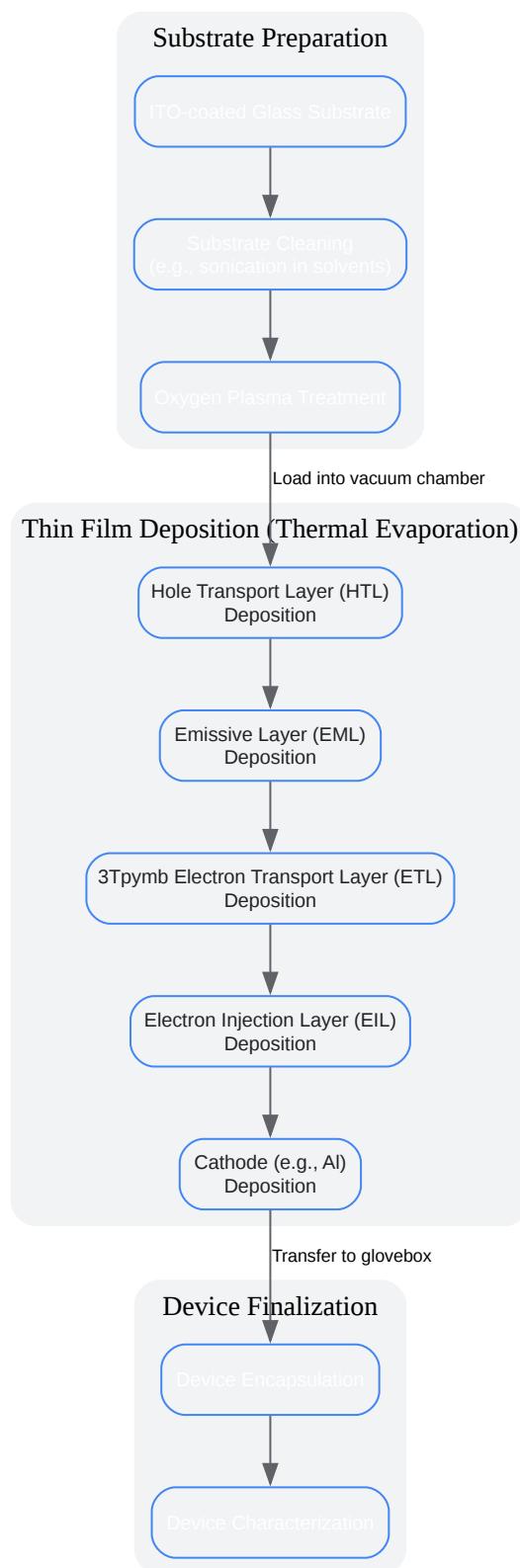
Property	Value	Reference
Full Chemical Name	Tris(2,4,6-trimethyl-3-(pyridin-3-yl)phenyl)borane	[2]
Synonyms	Tri[3-(3-pyridyl)mesityl]borane	[2]
CAS Number	929203-02-1	[1][2]
Molecular Formula	C42H42BN3	[2]
Molecular Weight	599.61 g/mol	[2]
Appearance	White powder/crystals	[1][2]
Purity	>99.0% (Sublimed, HPLC)	[1][2]
Melting Point	>230 °C (0.5% weight loss, TGA)	
Solubility	Soluble in Toluene, Chloroform	
UV Absorption (in THF)	331 nm	
Photoluminescence (in THF)	382 nm	

Experimental Protocols

The following protocols describe the general procedures for the fabrication of organic electronic devices using **3Tpymb** powder. The primary method for depositing **3Tpymb** thin films is thermal evaporation.

General Workflow for Device Fabrication

The following diagram illustrates a typical workflow for the fabrication of an OLED device incorporating a **3Tpymb** layer.

[Click to download full resolution via product page](#)**Caption:** General workflow for OLED fabrication using **3Tpymb**.

Protocol for Thermal Evaporation of **3Tpymb**

This protocol outlines the steps for depositing a **3Tpymb** thin film as an electron transport layer in an OLED device.

Materials and Equipment:

- **3Tpymb** powder (>99% purity)
- Substrate with pre-deposited layers (e.g., ITO/HTL/EML)
- High-vacuum thermal evaporation system (<10⁻⁵ Pa)
- Quartz crystal microbalance (QCM) for thickness monitoring
- Tungsten or molybdenum boat for evaporation
- Inert gas glovebox

Procedure:

- Preparation of the Evaporation Source:
 - Place a clean tungsten or molybdenum boat into the evaporation source holder within the thermal evaporation chamber.
 - Carefully load the **3Tpymb** powder into the boat. The amount will depend on the desired film thickness and the chamber geometry.
- Substrate Mounting:
 - Mount the substrate with the pre-deposited layers onto the substrate holder in the evaporation chamber. Ensure the side to be coated is facing the evaporation source.
- Vacuum Pump Down:
 - Close the chamber and evacuate it to a high vacuum, typically in the range of 2 x 10⁻⁵ Pa.[\[2\]](#)

- Deposition of **3Tpymb** Layer:
 - Once the desired vacuum level is reached, gradually increase the current to the evaporation boat to heat the **3Tpymb** powder.
 - Monitor the deposition rate and thickness using the quartz crystal microbalance. A typical deposition rate for organic materials is in the range of 0.1-0.5 Å/s.
 - Deposit the **3Tpymb** layer to the desired thickness. For example, a thickness of 10 nm has been shown to be effective in certain device architectures.[2]
- Deposition of Subsequent Layers:
 - Without breaking the vacuum, proceed with the deposition of the subsequent layers, such as the electron injection layer (e.g., LiF) and the metal cathode (e.g., Al).
- Device Finalization:
 - After the deposition of all layers is complete, vent the chamber with an inert gas (e.g., nitrogen or argon).
 - Transfer the fabricated device to an inert gas glovebox for encapsulation to protect the organic layers from moisture and oxygen.

Example Device Structure:

An example of an OLED device structure incorporating **3Tpymb** is as follows: ITO / PEDOT:PSS / m-MTDATA (20 nm) / m-MTADATA:**3Tpymb** (60 nm) / **3Tpymb** (10 nm) / LiF (0.8 nm) / Al (100 nm).[2]

Conclusion

3Tpymb is a valuable material for the advancement of organic electronic devices. Adherence to the safety and handling procedures outlined in this document is crucial for the safe and effective use of **3Tpymb** powder in a research environment. The provided experimental protocols offer a general guideline for the fabrication of devices utilizing **3Tpymb** as an electron transport layer. Researchers should consult the primary literature for more specific device architectures and optimization parameters.

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